

Unveiling the Potential: Novel Applications for Ethyl 3-isothiocyanatopropionate

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Compound of Interest

Compound Name: *Ethyl 3-isothiocyanatopropionate*

Cat. No.: *B101422*

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A Comprehensive Technical Guide for Researchers, Scientists, and Drug Development Professionals

Ethyl 3-isothiocyanatopropionate, a sulfur-containing organic compound, is emerging as a molecule of significant interest with a wide array of potential applications, particularly in the realms of pharmaceuticals and agricultural sciences. This technical guide provides an in-depth exploration of its core properties, potential mechanisms of action, and detailed experimental protocols, offering a foundational resource for professionals seeking to innovate in their respective fields.

Core Chemical and Physical Properties

Ethyl 3-isothiocyanatopropionate is characterized by the chemical formula $C_6H_9NO_2S$ and a molecular weight of 159.21 g/mol. A clear understanding of its physicochemical properties is paramount for its application in experimental settings.

Property	Value	Unit	Source
Molecular Formula	C ₆ H ₉ NO ₂ S	-	--INVALID-LINK--
Molecular Weight	159.21	g/mol	--INVALID-LINK--
CAS Number	17126-62-4	-	--INVALID-LINK--
Purity	≥98%	%	--INVALID-LINK--

Table 1: Physicochemical Properties of **Ethyl 3-isothiocyanatopropionate**.

Novel Applications in Drug Discovery and Development

The isothiocyanate (-N=C=S) functional group is a well-established pharmacophore, renowned for its potent anticancer and anti-inflammatory activities. While direct experimental data for **Ethyl 3-isothiocyanatopropionate** is nascent, the broader class of isothiocyanates provides a strong rationale for its investigation in these areas.

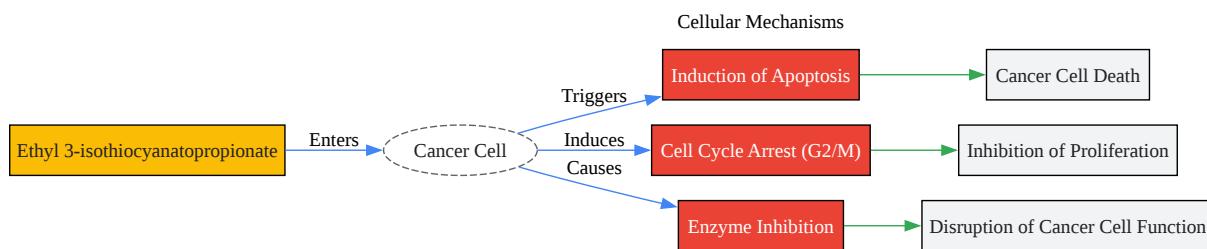
Anticancer Therapeutics

Isothiocyanates are known to exert their anticancer effects through multiple mechanisms, including the induction of apoptosis (programmed cell death), cell cycle arrest, and the inhibition of enzymes crucial for cancer cell survival.^{[1][2][3]} The electrophilic carbon atom of the isothiocyanate group readily reacts with nucleophilic residues on proteins, such as cysteine and lysine, thereby modulating their function.^[4]

Potential Signaling Pathways:

- **Apoptosis Induction:** Isothiocyanates can trigger apoptosis through both intrinsic and extrinsic pathways, often involving the activation of caspases, a family of proteases essential for apoptosis.^[2] Key signaling molecules in this pathway include Bcl-2 family proteins and caspases-3 and -8.^[2]
- **Cell Cycle Arrest:** Many isothiocyanates have been shown to arrest cancer cells in the G2/M phase of the cell cycle, preventing their proliferation.^[1]

- Enzyme Inhibition: A significant mechanism of action for isothiocyanates is the inhibition of enzymes such as deubiquitinating enzymes (DUBs) and histone deacetylases (HDACs), which are often dysregulated in cancer.[5][6]



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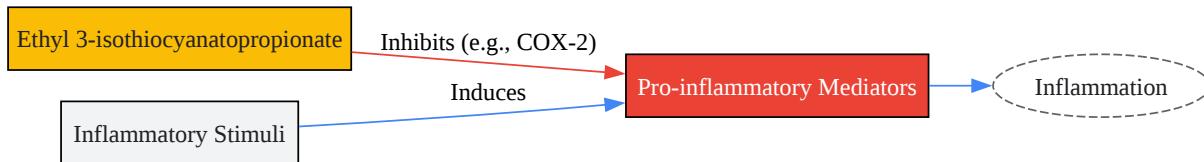
Anticancer Mechanisms of Isothiocyanates.

Anti-inflammatory Agent

Chronic inflammation is a key driver of many diseases, including cancer and autoimmune disorders. Isothiocyanates have demonstrated significant anti-inflammatory properties. For instance, certain isothiocyanates can inhibit the activity of cyclooxygenase-2 (COX-2), an enzyme that plays a major role in inflammation.[7][8]

Potential Signaling Pathways:

- COX-2 Inhibition: By inhibiting COX-2, **Ethyl 3-isothiocyanatopropionate** could reduce the production of prostaglandins, which are key mediators of inflammation.[8]
- NF-κB Pathway Modulation: The transcription factor NF-κB is a central regulator of inflammation. Isothiocyanates can modulate this pathway, leading to a decrease in the expression of pro-inflammatory genes.[9]



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Anti-inflammatory Action of Isothiocyanates.

Antimicrobial Applications

Isothiocyanates have shown broad-spectrum antimicrobial activity against various pathogens. [10][11] This suggests that **Ethyl 3-isothiocyanatopropionate** could be explored as a novel antimicrobial agent, particularly in an era of increasing antibiotic resistance.

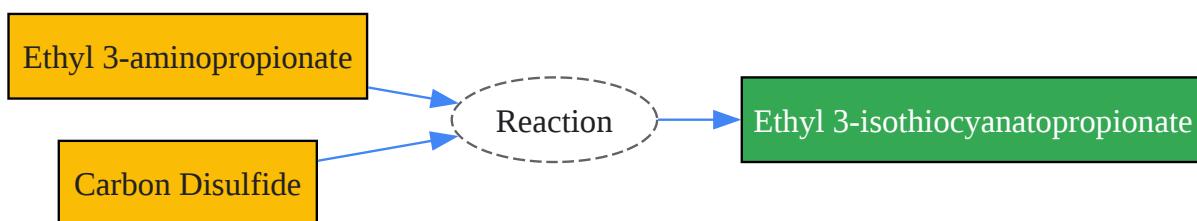
Experimental Protocols

Detailed and reproducible experimental protocols are crucial for the scientific investigation of **Ethyl 3-isothiocyanatopropionate**.

Synthesis of Ethyl 3-isothiocyanatopropionate

A common method for the synthesis of isothiocyanates involves the reaction of a primary amine with carbon disulfide. While a specific protocol for **Ethyl 3-isothiocyanatopropionate** is not readily available in the reviewed literature, a general procedure can be adapted. A plausible synthetic route could involve the reaction of ethyl 3-aminopropionate hydrochloride with thiophosgene or a related reagent. Another approach could be the addition of ethanol to 3-isothiocyanatopropionyl chloride.

A method for synthesizing ethyl 3,3-diethoxypropanoate, a related compound, involves the acylation of an enol ether followed by a haloform reaction, which could potentially be adapted. [12]



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General Synthesis Workflow.

In Vitro Anticancer Activity Assessment

MTT Assay for Cell Viability:

- Cell Culture: Culture human cancer cell lines (e.g., HeLa, MCF-7) in appropriate media supplemented with fetal bovine serum and antibiotics.
- Cell Seeding: Seed cells in 96-well plates at a density of 5,000-10,000 cells per well and allow them to adhere overnight.
- Treatment: Treat the cells with various concentrations of **Ethyl 3-isothiocyanatopropionate** (e.g., 1, 5, 10, 25, 50, 100 μ M) for 24, 48, and 72 hours.
- MTT Addition: Add MTT solution (5 mg/mL in PBS) to each well and incubate for 4 hours at 37°C.
- Formazan Solubilization: Remove the MTT solution and add DMSO to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability and determine the IC50 value (the concentration that inhibits 50% of cell growth).

In Vitro Anti-inflammatory Activity Assessment

COX-2 Inhibition Assay:

- Enzyme and Substrate Preparation: Use a commercial COX-2 inhibitor screening assay kit. Prepare the enzyme (human recombinant COX-2) and substrate (arachidonic acid) solutions according to the manufacturer's instructions.
- Incubation: Incubate the COX-2 enzyme with various concentrations of **Ethyl 3-isothiocyanatopropionate** for a specified time at 37°C.^[8]
- Reaction Initiation: Initiate the reaction by adding arachidonic acid.
- Prostaglandin Measurement: Measure the production of prostaglandin E2 (PGE2) using an ELISA kit.
- Data Analysis: Calculate the percentage of COX-2 inhibition and determine the IC50 value.

Future Directions

The exploration of **Ethyl 3-isothiocyanatopropionate** is in its early stages. Future research should focus on:

- Comprehensive Biological Screening: Evaluating its activity against a wider range of cancer cell lines, inflammatory models, and microbial strains.
- Mechanism of Action Studies: Elucidating the specific molecular targets and signaling pathways affected by this compound.
- In Vivo Studies: Assessing its efficacy and safety in animal models of cancer and inflammation.
- Structure-Activity Relationship (SAR) Studies: Synthesizing and testing analogs of **Ethyl 3-isothiocyanatopropionate** to optimize its biological activity.

This technical guide serves as a starting point for unlocking the full potential of **Ethyl 3-isothiocyanatopropionate**. Its unique chemical structure, combined with the well-documented activities of the isothiocyanate class, positions it as a promising candidate for the development of novel therapeutics and other valuable chemical applications.

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References

- 1. Frontiers | Dietary isothiocyanates and anticancer agents: exploring synergism for improved cancer management [frontiersin.org]
- 2. Are isothiocyanates potential anti-cancer drugs? - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Chemical Aspects of Biological Activity of Isothiocyanates and Indoles, the Products of Glucosinolate Decomposition - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Naturally Occurring Isothiocyanates Exert Anticancer Effects by Inhibiting Deubiquitinating Enzymes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. The Role of Isothiocyanates as Cancer Chemo-Preventive, Chemo-Therapeutic and Anti-Melanoma Agents - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. Isothiocyanates: cholinesterase inhibiting, antioxidant, and anti-inflammatory activity - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Anti-Inflammatory Therapeutic Mechanisms of Isothiocyanates: Insights from Sulforaphane - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Isothiocyanates: An Overview of Their Antimicrobial Activity against Human Infections - PMC [pmc.ncbi.nlm.nih.gov]
- 11. mdpi.com [mdpi.com]
- 12. Organic Syntheses Procedure [orgsyn.org]
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